

Application Note: Quantification of Imazalil in Fruit Peel using LC-MS/MS

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Compound of Interest

Compound Name: *Imazalil*

Cat. No.: *B1671291*

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Imazalil** is a widely used systemic fungicide applied post-harvest to citrus and other fruits to prevent spoilage from fungal growth.[1][2][3] Due to its application directly on the fruit surface, residues are most concentrated in the peel.[3] Monitoring these residue levels is crucial for ensuring food safety and regulatory compliance. This application note details a robust and sensitive method for the quantification of **Imazalil** in fruit peel using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The method is based on a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation protocol followed by LC-MS/MS analysis, which offers high selectivity and sensitivity for detecting trace-level contaminants in complex food matrices.[4][5]

Principle The method involves an extraction of **Imazalil** from a homogenized fruit peel sample using acetonitrile. A subsequent partitioning step using salts separates the organic phase from the aqueous phase. The extract is then cleaned up using dispersive solid-phase extraction (d-SPE) to remove interfering matrix components such as pigments and fatty acids. The final, purified extract is then analyzed by LC-MS/MS. The chromatographic separation is typically achieved on a C18 reversed-phase column. Detection and quantification are performed using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode, which provides excellent specificity and sensitivity.[6][7]

Experimental Protocols

Materials and Reagents

- Standards: **Imazalil** analytical standard (Purity >98%).
- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Hexane (HPLC grade), Water (LC-MS grade).
- Reagents: Formic acid (LC-MS grade), Ammonium formate (LC-MS grade), Anhydrous Magnesium Sulfate (MgSO₄), Sodium Chloride (NaCl), Trisodium Citrate, Disodium Hydrogen Citrate.[8]
- d-SPE Sorbent: Primary Secondary Amine (PSA).[6][8]
- Consumables: 50 mL and 15 mL polypropylene centrifuge tubes, 2 mL autosampler vials, 0.22 µm syringe filters.

Instrumentation

- Liquid Chromatograph: A UHPLC or HPLC system equipped with a binary pump, degasser, column oven, and autosampler.[9]
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.[5][10]
- Analytical Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 2.7 µm particle size). [6][9]
- Other Equipment: High-speed centrifuge, vortex mixer, analytical balance, sample homogenizer (e.g., blender or food processor).

Standard Preparation

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Imazalil** standard and dissolve it in 10 mL of methanol.
- Intermediate Solution (10 µg/mL): Dilute the stock solution 1:100 with methanol.
- Working Standards (0.5 - 100 ng/mL): Prepare a series of working standards by serially diluting the intermediate solution with the initial mobile phase composition.[1][2][11] These standards are used to build the calibration curve.

Sample Preparation (QuEChERS Method)

- Homogenization: Wash the fruit and separate the peel. Finely chop and homogenize the peel.
- Extraction: Weigh 5-10 g of the homogenized peel into a 50 mL centrifuge tube.[6]
- Add 10 mL of acetonitrile.
- Cap the tube and shake vigorously for 2 minutes using a mechanical shaker or vortex mixer. [12]
- Add a salt mixture of 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate, and 0.5 g disodium hydrogen citrate.[8]
- Immediately shake for 1 minute to prevent the agglomeration of salts.
- Centrifuge at ≥ 3000 rpm for 5 minutes.[8]
- Dispersive SPE Cleanup: Transfer an aliquot (e.g., 5 mL) of the upper acetonitrile layer to a 15 mL tube containing 750 mg MgSO_4 and 125 mg PSA sorbent.[6]
- Vortex for 30 seconds.[6]
- Centrifuge at ≥ 3000 rpm for 5 minutes.[6]
- Final Extract: Take the supernatant, filter it through a $0.22\ \mu\text{m}$ filter, and transfer it to an autosampler vial for LC-MS/MS analysis. A dilution with water may be necessary depending on the instrument's sensitivity and expected concentration range.[6]

LC-MS/MS Analysis

5.1 Liquid Chromatography (LC) Conditions

Parameter	Condition
Column	C18 Column (e.g., 2.1 x 150 mm, 2.7 μ m)[9]
Mobile Phase A	0.1% Formic Acid and 5 mM Ammonium Formate in Water[9]
Mobile Phase B	0.1% Formic Acid and 5 mM Ammonium Formate in Methanol[9]
Flow Rate	0.2 mL/min[9]
Injection Volume	5 μ L[9]
Column Temp.	40 °C[9]
Gradient	0-0.2 min, 5% B; 0.2-13.5 min, 5-98% B; 13.5-16.5 min, 98% B; 16.5-16.6 min, 98-5% B; 16.6-20 min, 5% B[9]

5.2 Mass Spectrometry (MS/MS) Conditions

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive[1][2][11]
Scan Type	Multiple Reaction Monitoring (MRM)[5]
Ion Spray Voltage	+5500 V[9][10]
Source Temp.	550 °C[9]
Curtain Gas (CUR)	25 psi[9]
Collision Gas (CAD)	10 psi[9]
Ion Source Gas 1	50 psi[9]
Ion Source Gas 2	50 psi[9]

5.3 MRM Transitions for Imazalil

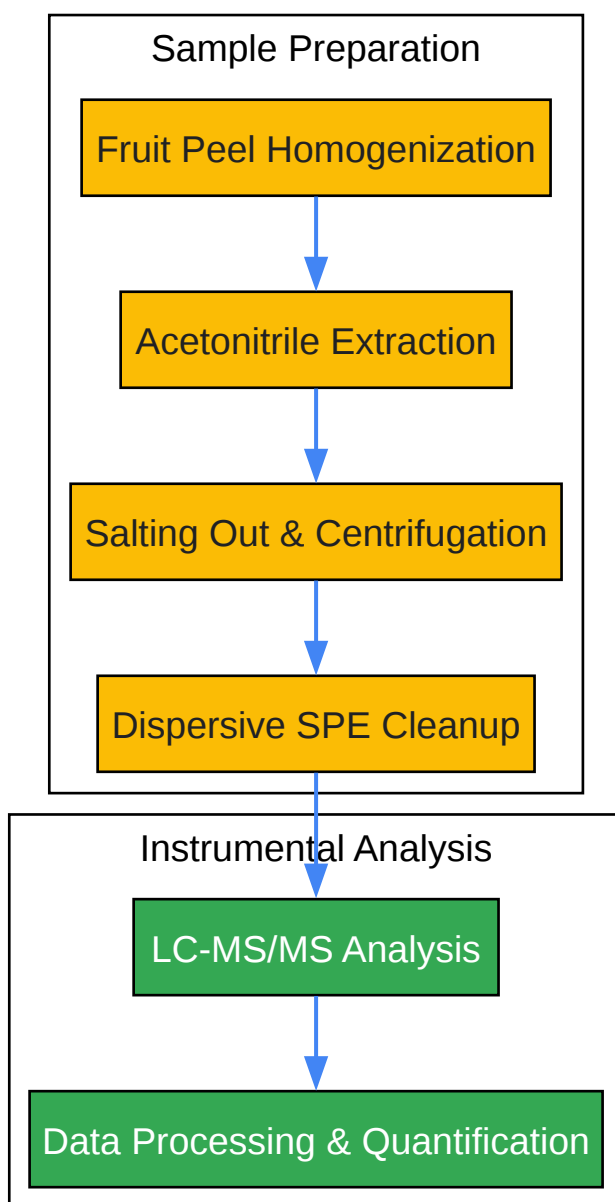
Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (V)	Use
297.0	159.0	500	34	Quantifier[10]
297.0	201.0	500	25	Qualifier
299.0	161.0	500	35	Qualifier (Isotope)[10]

Data and Performance

The performance of this method should be validated according to standard guidelines. The following table summarizes typical validation parameters for **Imazalil** analysis.

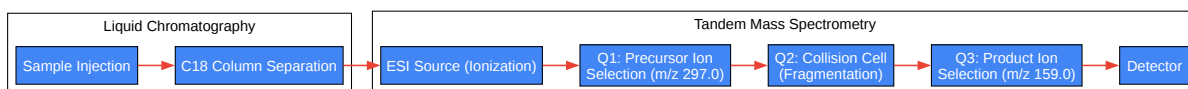
Parameter	Typical Value	Citation
Linearity Range	0.5 - 100 ng/mL	[1][2][11]
Correlation Coefficient (r^2)	> 0.995	[2]
Limit of Detection (LOD)	0.2 - 0.4 µg/kg	[1][2][4]
Limit of Quantification (LOQ)	0.8 - 10 µg/kg	[1][2][3]
Accuracy (Recovery)	72% - 105%	[3][4][10]
Precision (RSD)	< 15%	[1][2][4]

Visualizations



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Caption: Experimental workflow for **Imazalil** analysis in fruit peel.



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Caption: Logical workflow of the LC-MS/MS system for **Imazalil** detection.

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References

- 1. [PDF] LC–MS-MS Analysis of Urinary Biomarkers of Imazalil Following Experimental Exposures | Semantic Scholar [semanticscholar.org]
- 2. LC–MS-MS Analysis of Urinary Biomarkers of Imazalil Following Experimental Exposures - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. eurl-pesticides.eu [eurl-pesticides.eu]
- 7. agilent.com [agilent.com]
- 8. lcms.cz [lcms.cz]
- 9. Simultaneous Analysis of 504 Pesticide Multiresidues in Crops Using UHPLC-QTOF at MS1 and MS2 Levels - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. LC-MS-MS Analysis of Urinary Biomarkers of Imazalil Following Experimental Exposures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. agilent.com [agilent.com]
- To cite this document: BenchChem. [Application Note: Quantification of Imazalil in Fruit Peel using LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671291#lc-ms-ms-method-for-quantifying-imazalil-in-fruit-peel]

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